

Gisadenafil besylate research use only agreement Pfizer

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Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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Gisadenafil Besylate at a Glance

The table below summarizes the core quantitative data available for **Gisadenafil besylate**.

Parameter	Specification / Value
CAS Number	334827-98-4 [1] [2] [3]
Molecular Formula	$C_{23}H_{33}N_7O_5S \cdot C_6H_6O_3S$ [1] [2]
Molecular Weight	677.79 g/mol [1] [2] [3]
Biological Activity	Potent PDE5 inhibitor [1] [2] [3]
IC ₅₀ for PDE5	1.23 nM [2] [3]
Selectivity	>100-fold selectivity for PDE5 over PDE6 [2] [3]
Bioavailability	Orally bioavailable [2] [3]
Purity	≥98% (HPLC) [2] or >99% [3]
Research Use Agreement	Sold for research purposes under agreement from Pfizer Inc [2].

Benchmarking Against Established PDE5 Inhibitors

For a meaningful comparison, the table below benchmarks Gisadenafil against the widely researched PDE5 inhibitors, Sildenafil and Tadalafil. Please note that the data for Sildenafil and Tadalafil is derived from clinical and consumer-oriented sources, while data for Gisadenafil is from preclinical research specifications.

Parameter	Gisadenafil Besylate	Sildenafil (Viagra)	Tadalafil (Cialis)
Primary Use (Research Context)	Potent, selective PDE5 inhibition [2] [3]	Erectile dysfunction, Pulmonary arterial hypertension [4]	Erectile dysfunction, Benign Prostatic Hyperplasia (BPH) symptoms [5] [4]
IC₅₀ / Potency	1.23 nM [2] [3]	Information missing (Clinical dosing: 25-100 mg) [5]	Information missing (Clinical dosing: 2.5-20 mg) [5]
Key Selectivity Feature	>100-fold selective over PDE6 [2] [3]	Associated with visual side effects (PDE6 inhibition) [5]	Information missing
Onset of Action	Information missing	30-60 minutes [5]	1-2 hours [5]
Duration of Action	Information missing	Several hours [5]	Up to 36 hours [5]
Bioavailability	Orally bioavailable (preclinical data) [2]	Orally bioavailable (clinical data) [4]	Orally bioavailable (clinical data) [4]

Experimental Insights and Potential Mechanisms

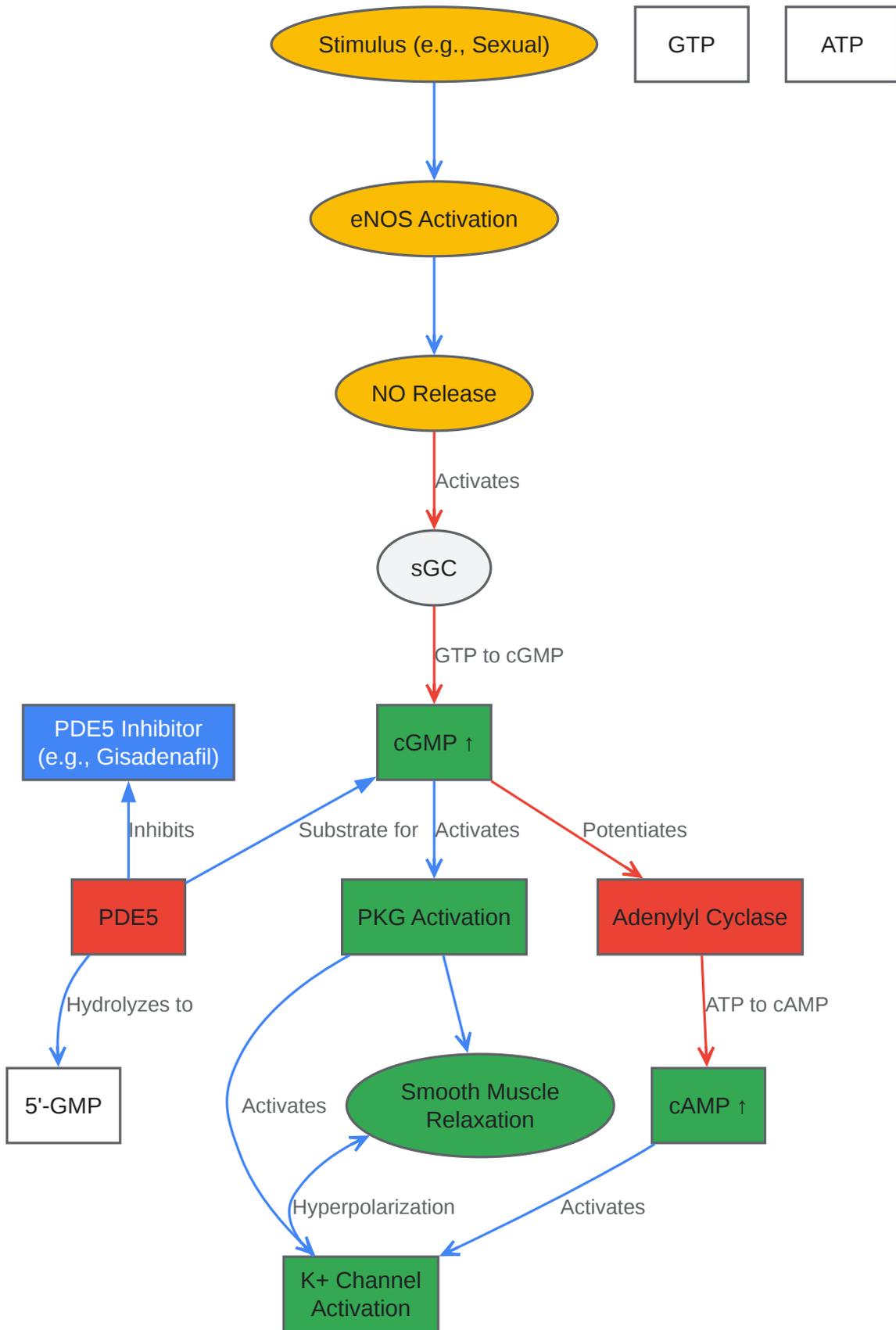
A key study provides experimental data on the mechanism of Sildenafil in human bladder tissue, which may be relevant for understanding the broader class of PDE5 inhibitors to which Gisadenafil belongs [6].

- **Experimental Protocol:** The study used human detrusor (bladder smooth muscle) strips obtained from patients undergoing cystectomy [6]. The strips were mounted in organ baths with isometric tension recording. After pre-contraction with carbachol (1 μ M), cumulative concentration-response curves for Sildenafil (10 nM–30 μ M) were generated [6].

- **Key Findings on Mechanism:** The relaxation induced by Sildenafil was significantly inhibited by:
 - ODQ (10 μ M), an inhibitor of guanylate cyclase.
 - MDL-12,330A (10 μ M), an inhibitor of adenylyl cyclase.
 - Glibenclamide (10 μ M), an ATP-sensitive potassium channel blocker.
 - Iberiotoxin (30 nM) and Apamin (100 nM), blockers of large and small conductance calcium-activated potassium channels, respectively [6].
- **Conclusion:** This suggests that Sildenafil-induced relaxation involves **cGMP-, cAMP- and K⁺ channel-dependent signalling pathways**, with a minor contribution from nitric oxide (NO) [6]. This multi-pathway mechanism could inform hypotheses for studying Gisadenafil's effects in different tissues.

PDE5 Inhibitor Mechanism of Action

The following diagram illustrates the general signaling pathway of PDE5 inhibitors, integrating the specific multi-pathway mechanism revealed by the study above.



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Research Context and Availability

- **Primary Research Application:** **Gisadenafil besylate** (research code UK-369003) is a potent and selective PDE5 inhibitor offered by biochemical suppliers like **Tocris Bioscience** and **Santa Cruz Biotechnology** for **research purposes only** [1] [2] [3]. Its high selectivity profile makes it a valuable tool compound for dissecting PDE5-specific functions in experimental models.
- **Licensing Information:** Crucially for your guide, Tocris Bioscience explicitly states that it sells Gisadenafil "for research purposes under agreement from **Pfizer Inc**," the original patent holder [2].

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References

1. | CAS 334827-98-4 | SCBT - Santa Cruz... Gisadenafil besylate [scbt.com]
2. Supplier | CAS... | Tocris Bioscience Gisadenafil besylate [tocris.com]
3. Tocris Bioscience Gisadenafil 10 mg | Fisher Scientific besylate [fishersci.com]
4. Sildenafil Alternatives Compared [drugs.com]
5. Comparing Viagra / Sildenafil vs Cialis / Tadalafil. Which Is ... [gaurology.com]
6. Signalling pathways involved in sildenafil-induced relaxation ... [pmc.ncbi.nlm.nih.gov]

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